

# Sourcing and Application of 2-Piperidinonicotinaldehyde: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Piperidinonicotinaldehyde**

Cat. No.: **B1334617**

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For researchers, scientists, and drug development professionals, the acquisition and application of specialized chemical compounds are critical steps in the journey of discovery. This guide provides an in-depth look at **2-Piperidinonicotinaldehyde**, a heterocyclic compound with potential applications in medicinal chemistry. Due to its specialized nature, this compound is not as readily available as common laboratory reagents. This guide will therefore focus on the likely sourcing routes, such as custom synthesis, and provide a broader context for its potential use based on the activities of related piperidine-containing molecules.

## Compound Profile

**2-Piperidinonicotinaldehyde** is a substituted pyridine derivative. The presence of both a piperidine and an aldehyde functional group suggests its potential as a versatile building block in the synthesis of more complex molecules.

Identifier	Value
IUPAC Name	2-(Piperidin-1-yl)pyridine-3-carbaldehyde
CAS Number	34595-22-7[1][2][3]
Molecular Formula	C11H14N2O[3]
Synonyms	2-(1-Piperidyl)nicotinaldehyde

## Commercial Availability and Procurement

Direct, off-the-shelf commercial availability of **2-Piperidinonicotinaldehyde** is limited.

Researchers will likely need to acquire this compound through specialized chemical suppliers that offer custom synthesis services.

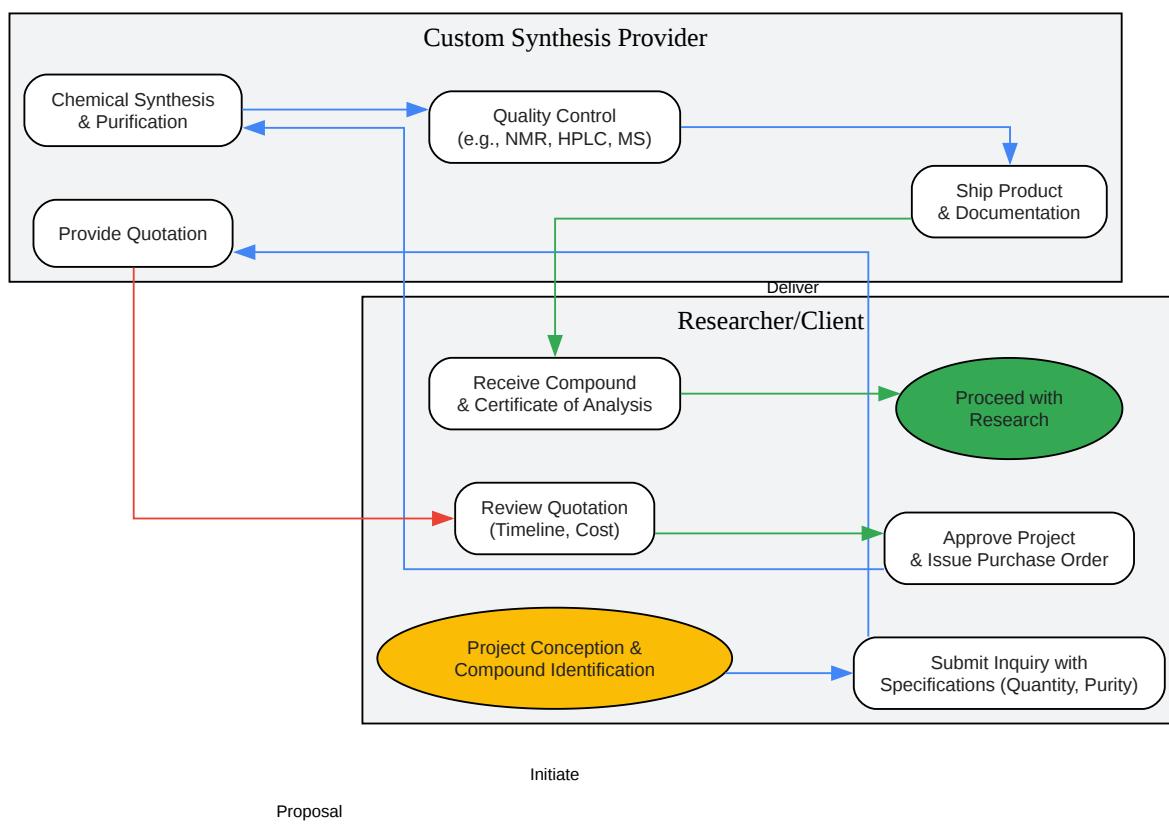
Potential Suppliers & Sourcing Strategy:

While a comprehensive list of bulk suppliers is not readily available, specialty chemical companies are the primary source for this compound. Researchers should inquire with companies that specialize in heterocyclic chemistry and custom synthesis.

- P&S Chemicals and 2a biotech are listed as potential suppliers, though stock levels and availability may vary.[1][2]
- Tetrahedron, a supplier of rare and specialty chemicals, also lists the compound.[3]

Given the nature of such compounds, the most reliable method of procurement is often through a custom synthesis request. This process involves commissioning a chemistry-focused contract research organization (CRO) or a specialized supplier to synthesize the compound on a fee-for-service basis. This approach ensures the desired quantity and purity specifications are met.

The process of custom chemical synthesis is a collaborative effort between the client and the synthesis provider. It typically involves an initial inquiry, quotation, synthesis, quality control, and final delivery. This process is crucial for advancing research when specific, non-commercially available molecules are required.[4][5][6]



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#### Custom Chemical Synthesis Workflow

## Potential Applications in Research and Drug Discovery

While specific studies on the biological activity of **2-Piperidinonicotinaldehyde** are not widely published, the broader class of piperidine and 2-piperidinone derivatives are of significant

interest in medicinal chemistry. These scaffolds are present in numerous natural products and approved pharmaceutical agents.

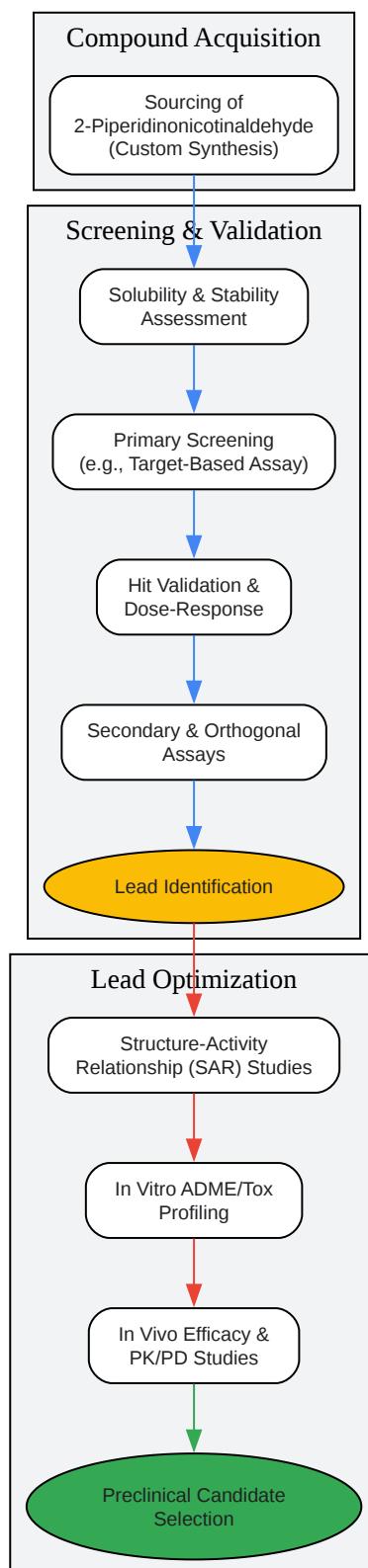
The piperidine ring is a common structural motif in drugs targeting the central nervous system, and it is also found in medications for a wide range of other conditions.<sup>[7]</sup> Derivatives of 2-piperidone, a related cyclic amide, have been investigated for their potential in treating Alzheimer's disease by inhibiting  $\beta$ -amyloid aggregation and for their anti-inflammatory properties.<sup>[8]</sup>

The general importance of piperidine derivatives in drug discovery suggests that **2-Piperidinonicotinaldehyde** could serve as a valuable starting material or intermediate for the synthesis of novel therapeutic candidates. The aldehyde group, in particular, is a versatile functional handle for a variety of chemical transformations, allowing for the construction of diverse molecular libraries for screening.

The synthesis of piperidine-containing compounds is an active area of research, with numerous methods being developed for their stereoselective and efficient production.<sup>[9]</sup> The development of novel synthetic routes to substituted piperidines is crucial for expanding the accessible chemical space for drug discovery.

## Experimental Considerations

Due to the lack of specific published experimental protocols for **2-Piperidinonicotinaldehyde**, researchers should rely on general principles of handling and utilizing novel chemical entities in a drug discovery context. The following generalized workflow outlines the typical progression from acquiring a novel compound to identifying its biological activity.



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*Generalized Drug Discovery Workflow*

## Conclusion

**2-Piperidinonicotinaldehyde** represents a chemical entity with potential for the synthesis of novel compounds of interest in drug discovery and development. While not readily available commercially, its procurement through custom synthesis is a viable option for researchers. The rich pharmacology of related piperidine and 2-piperidinone derivatives provides a strong rationale for the exploration of molecules derived from this versatile building block. As with any novel compound, a systematic approach to its acquisition, characterization, and biological evaluation is paramount to unlocking its full scientific potential.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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